

An In-depth Technical Guide to the Safe Handling of Geranyl Bromide

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Compound of Interest

Compound Name: Geranyl bromide

Cat. No.: B048430

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling precautions for **Geranyl bromide** (CAS No. 6138-90-5).

Hazard Identification and Classification

Geranyl bromide is classified as a hazardous chemical.^[1] It is a combustible liquid that can cause skin irritation, serious eye damage, and respiratory irritation.^{[1][2]}

Signal Word: Danger^[1]

Hazard Statements:

- H227: Combustible liquid.^[2]
- H315: Causes skin irritation.^[3]
- H318/H319: Causes serious eye damage/irritation.^{[2][3]}
- H335: May cause respiratory irritation.^[3]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **Geranyl bromide** is essential for its safe handling and storage.

Property	Value	Reference
Molecular Formula	C10H17Br	[1]
Molecular Weight	217.15 g/mol	[4]
Appearance	Light yellow to pale orange liquid/oil	[1][5]
Odor	No information available	[1]
Boiling Point	101 - 102 °C @ 12 mmHg	[4][5]
Flash Point	75 °C - 95.0 °C (closed cup)	[6][7]
Density	1.094 g/mL at 25 °C	[4][5]
Refractive Index	n _{20/D} 1.504	[4][5]
Water Solubility	Immiscible	[5][7][8]
Storage Temperature	2-8°C	[5][6]

Exposure Controls and Personal Protection

To minimize exposure and ensure personal safety, the following engineering controls and personal protective equipment (PPE) should be utilized.

Engineering Controls:

- Work in a well-ventilated area, preferably in a fume hood.[1][3][9]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]

- Skin Protection: Wear appropriate protective gloves (chemical-resistant) and clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required. If vapors or mists are generated, a type ABEK (EN14387) respirator filter is recommended.

Safe Handling and Storage

Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#) No smoking.[\[1\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)

Storage:

- Store in a well-ventilated place.[\[1\]](#)
- Keep container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Keep away from heat, sparks, and flame.[\[1\]](#)
- Store in a cool, dry place.[\[2\]](#)[\[9\]](#) Incompatible with strong oxidizing agents.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures	Reference
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.	[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.	[1][10]

Fire Fighting and Accidental Release Measures

Fire Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂). [1][10] Water mist may be used to cool closed containers. [1]

- Specific Hazards: Combustible material. Containers may explode when heated.[1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1]

Accidental Release:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Remove all sources of ignition.[1]
- Environmental Precautions: Should not be released into the environment.[1]
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[1]

Stability and Reactivity

- Reactivity: None known, based on information available.[1]
- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[1]
- Incompatible Materials: Strong oxidizing agents.[1]
- Hazardous Decomposition Products: None under normal use conditions.[1]

Toxicological Information

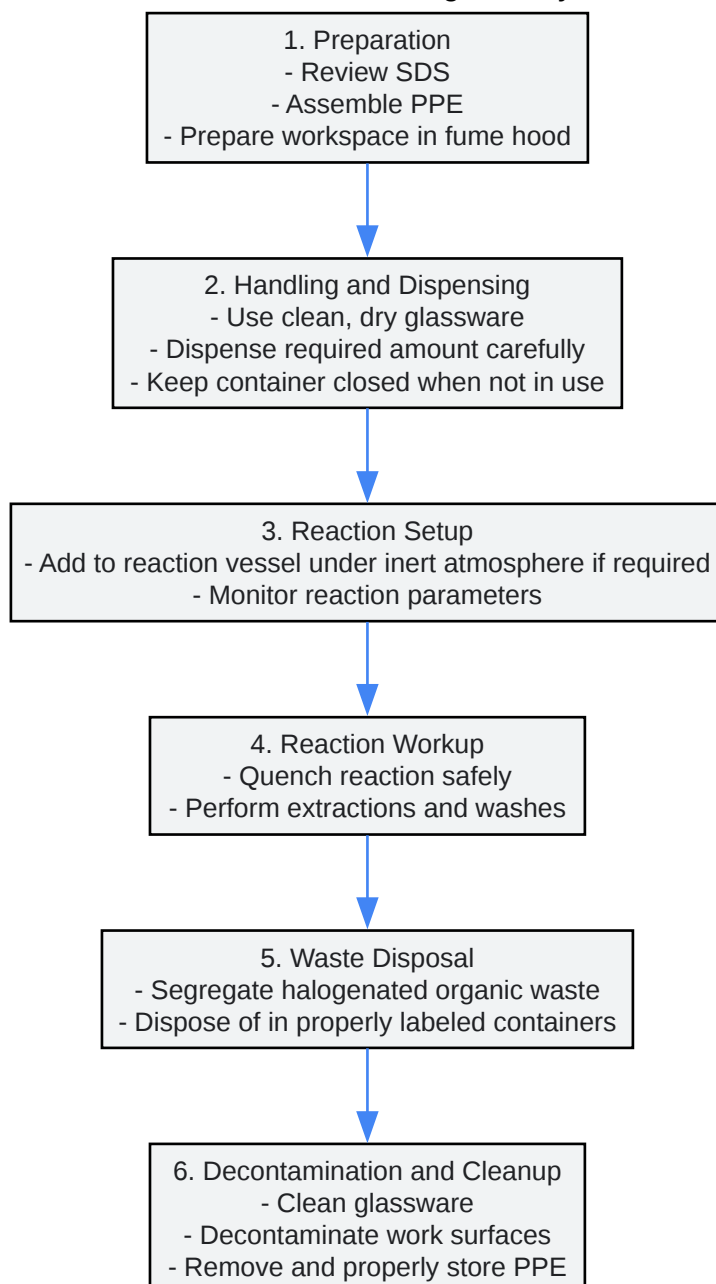
- Acute Toxicity: The toxicological properties have not been fully investigated.[1]
- Specific Target Organ Toxicity (STOT) - Single Exposure: May cause respiratory system irritation.[1]
- Symptoms of Overexposure: May include headache, dizziness, tiredness, nausea, and vomiting.[1]

Experimental Protocols and Visualizations

While specific experimental protocols involving **Geranyl bromide** were not detailed in the safety-focused search results, a general protocol for handling a hazardous liquid chemical is provided below.

General Experimental Protocol for Handling Geranyl Bromide

General Workflow for Handling Geranyl Bromide



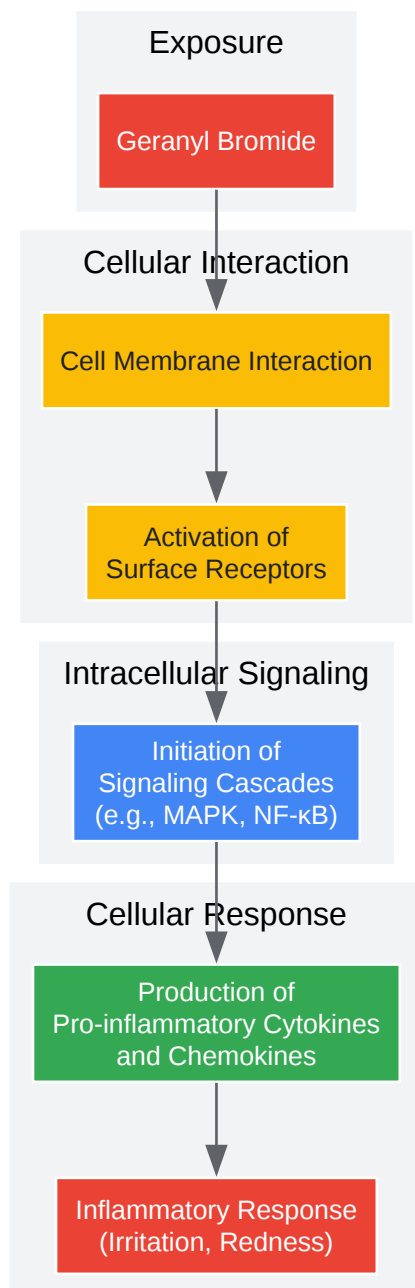
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Caption: General workflow for safely handling **Geranyl Bromide** in a laboratory setting.

Conceptual Pathway for Irritant-Induced Cellular Response

The following diagram illustrates a conceptual signaling pathway for a chemical irritant, such as **Geranyl bromide**, leading to an inflammatory response in skin or respiratory tissues. This is a generalized representation as specific toxicological pathways for **Geranyl bromide** are not well-documented in the public domain.

Conceptual Pathway for Irritant-Induced Cellular Response



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Caption: A conceptual diagram of a potential signaling pathway for an irritant chemical.

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